

Personal protective equipment for handling N-Methyl Homarylamine hydrochloride

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Compound of Interest

N-Methyl Homarylamine
hydrochloride

Cat. No.:

B1163423

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Essential Safety and Handling Guide for N-Methyl Homarylamine Hydrochloride

This guide provides immediate safety, operational, and disposal protocols for laboratory personnel handling **N-Methyl Homarylamine hydrochloride**. Adherence to these procedures is critical to ensure personal safety and minimize environmental impact. This compound is categorized as a phenethylamine and is intended for research and forensic applications.[1]

Chemical and Physical Properties

Property	Value	Reference
Molecular Formula	C11H15NO2 • HCl	[1]
Molecular Weight	229.7 g/mol	[1]
Appearance	Off-white solid	[2]
Solubility	DMF: 30 mg/mL, DMSO: 30 mg/mL, Ethanol: 5 mg/mL, PBS (pH 7.2): 10 mg/mL	[1][3]
Melting Point	228 - 233 °C	[2]



Hazard Identification and Personal Protective Equipment (PPE)

N-Methyl Homarylamine hydrochloride is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[2][4][5] It is crucial to use appropriate personal protective equipment to mitigate these risks.

PPE Category	Specification	Rationale
Hand Protection	Nitrile rubber gloves inspected prior to use.[6] Change gloves every 30 minutes or immediately if contaminated, punctured, or torn.[7]	Prevents skin contact and irritation.[4]
Eye/Face Protection	Safety glasses with side- shields conforming to EN166, or chemical safety goggles.[8] A full-face shield is preferred when there is a risk of splashing.[9]	Protects against serious eye irritation.[4]
Skin and Body Protection	A disposable, long-sleeved gown that is resistant to permeability by hazardous drugs. Gowns should close in the back and have tight-fitting cuffs.[7][10]	Provides a barrier against skin contact and contamination of personal clothing.
Respiratory Protection	A NIOSH-certified N95 or N100 respirator should be used when there is a risk of generating airborne powder or aerosols.[9] Work should be conducted in a well-ventilated area, preferably under a chemical fume hood.[6]	Prevents respiratory tract irritation.[4][5]



Operational Plan: Step-by-Step Handling Procedures

- 1. Receiving and Unpacking
- a. Inspection: Upon receipt, inspect the package for any signs of damage or leakage.
- b. PPE: Wear two pairs of chemotherapy gloves, a disposable gown, and a full-face, powered air-purifying respirator (PAPR) when unpacking.[7]
- c. Location: Unpack in a designated area with controlled ventilation to contain any potential contamination.

2. Storage

- a. Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[6]
- b. Security: Store in a locked cabinet or an area accessible only to authorized personnel.[6]
- c. Incompatibilities: Keep away from heat, sparks, open flames, and other ignition sources.[6]
- 3. Preparation and Use
- a. Location: All handling and preparation work must be conducted inside a certified chemical fume hood.[6]
- b. PPE: Wear appropriate PPE as detailed in the table above, including double gloves, a gown, and eye protection.
- c. Weighing: When weighing the solid material, do so carefully to avoid generating dust.
- d. Dissolving: When preparing solutions, add the solid to the solvent slowly.
- e. Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the compound, even after removing gloves.[6]
- 4. Spill Management



- a. Evacuation: Evacuate non-essential personnel from the spill area.
- b. Ventilation: Ensure adequate ventilation.
- c. Containment: Cover drains to prevent the material from entering sewers.
- d. Cleanup: For small spills, gently sweep up the solid material, avoiding dust generation, and place it in a suitable, closed container for disposal. For liquid spills, absorb with an inert material and place in a sealed container.
- e. Decontamination: Clean the spill area thoroughly with an appropriate decontaminating solution.
- f. Reporting: Report the spill to the laboratory supervisor and the Environmental Health and Safety (EHS) department.

Disposal Plan

Proper disposal of **N-Methyl Homarylamine hydrochloride** and its waste is critical to prevent environmental contamination and ensure regulatory compliance.

- 1. Waste Segregation and Labeling
- a. Isolate Waste: Segregate N-Methyl Homarylamine hydrochloride waste from other chemical waste streams.[11]
- b. Labeling: Clearly label the waste container with "Hazardous Waste" and the full chemical name: "N-Methyl Homarylamine hydrochloride."
- 2. Container Management
- a. Container Type: Use a compatible, leak-proof, and sealable container for all waste.
- b. Storage: Store the sealed waste container in a designated hazardous waste accumulation area, away from incompatible materials.[11]
- 3. Disposal Procedure



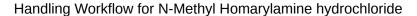


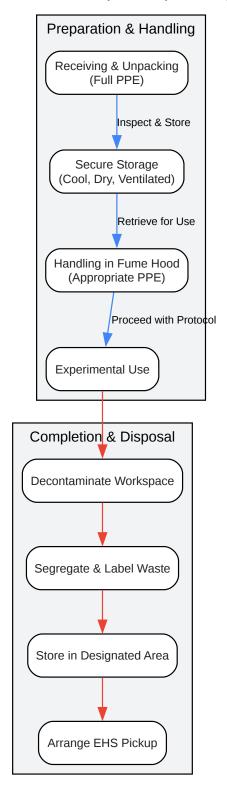


- a. EHS Contact: Do not dispose of this chemical down the drain or in the regular trash.[11] Contact your institution's Environmental Health and Safety (EHS) office for guidance.[11]
- b. Waste Pickup: Complete a chemical waste pickup request form as provided by your EHS department.[11]
- c. Professional Disposal: The disposal of the contents and the container must be done through an approved waste disposal plant.[6][12]

Workflow Diagrams





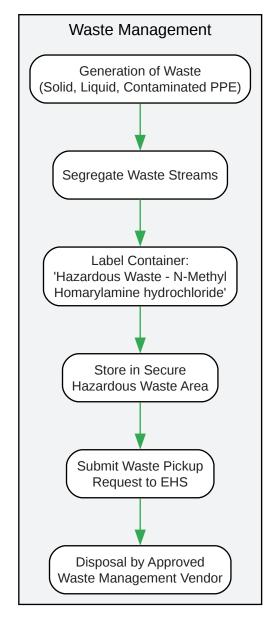


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Caption: Step-by-step handling workflow from receipt to experimental use.



Disposal Workflow for N-Methyl Homarylamine hydrochloride



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Caption: Procedural flow for the safe disposal of chemical waste.

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